

Technical Guide: Natural Sources and Bio-Engineering of Dihydroxyhexadecanoic Acids

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Compound of Interest

Compound Name: (2S,3S,5S)-2-Hexyl-3,5-dihydroxyhexadecanoic acid

Cat. No.: B12834783

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Content Type: Technical Whitepaper Audience: Researchers, Chemical Engineers, and Drug Development Scientists Focus: 10,16-Dihydroxyhexadecanoic Acid (10,16-DHHA) and its Isomers

Executive Summary

Dihydroxyhexadecanoic acids (DHHAs) are a specialized class of oxidized fatty acids primarily functioning as structural monomers in plant biopolymers. Unlike bioactive lipid mediators (e.g., prostaglandins or HODEs) that act as signaling ligands in mammalian systems, DHHAs—specifically the 10,16-dihydroxyhexadecanoic acid (10,16-DHHA) isomer—serve as the physical backbone of cutin, the protective polyester matrix of plant cuticles.

For drug development professionals, the value of 10,16-DHHA lies not in its direct receptor affinity, but in its polymerization potential. It is a premier precursor for biocompatible, biodegradable polyesters used in drug delivery vehicles, tissue engineering scaffolds, and "green" hydrophobic coatings. This guide details the natural sourcing, biosynthetic pathways, and extraction protocols required to isolate high-purity 10,16-DHHA.

Chemical Identity & Isomerism

The positional isomerism of DHHAs dictates their biological origin and industrial utility.

Isomer	Common Name	Primary Source	Biological Function
10,16-DHHA	10,16-Dihydroxypalmitic acid	Tomato Cutin (>70% abundance)	Structural monomer (cross-linker)
9,10-DHHA	9,10-Dihydroxypalmitic acid	Biotransformation (Microbial)	Oxidation product of palmitoleic acid
9,16-DHHA	9,16-Dihydroxypalmitic acid	Vicia faba flowers	Minor cutin component

Key Structural Feature: 10,16-DHHA possesses a primary hydroxyl group at the -position (C16) and a secondary hydroxyl group at the mid-chain (C10). This dual-functionality allows for the formation of complex, cross-linked polyester networks (estolides).

Natural Sources

Primary Source: *Solanum lycopersicum* (Tomato)

The tomato fruit cuticle is the industrial gold standard for 10,16-DHHA recovery.

- **Abundance:** 10,16-DHHA constitutes 70–80% of the total depolymerized cutin mass in tomato peels.
- **Agro-Industrial Relevance:** Tomato processing waste (pomace/peels) is an abundant, low-cost feedstock.
- **Purity Profile:** Unlike berry cuticles (which contain mixed C18 monomers), tomato cutin is overwhelmingly dominated by C16 monomers, simplifying downstream purification.

Secondary Sources

- **Potato Tubers (*Solanum tuberosum*):** Suberin layers contain DHHAs but are more heavily cross-linked with phenolics, making extraction more energetic.

- Agave (*Agave americana*): Cuticles contain DHHAs but often in lower ratios compared to C18 unsaturated monomers.
- Seagrass (*Zostera marina*): Contains unique cutin compositions but is not a viable commercial source due to ecological constraints.

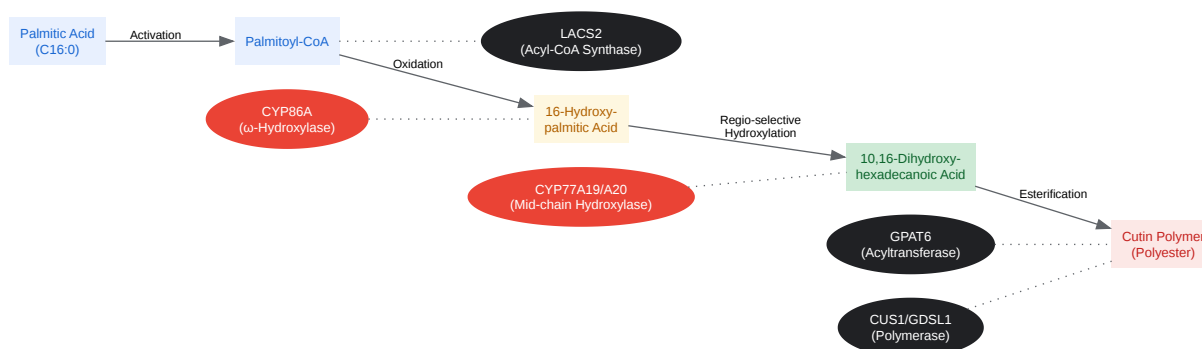
Biosynthetic Pathways

Understanding the biosynthesis is critical for bio-engineering efforts (e.g., yeast fermentation). The pathway transforms Palmitic Acid (C16:0) into 10,16-DHHA via sequential oxidation.

Enzymatic Mechanism

- Acyl-Activation: Palmitic acid is activated to Palmitoyl-CoA by LACS enzymes.
- -Hydroxylation: CYP86A subfamily enzymes introduce a hydroxyl group at C16.
- Mid-chain Hydroxylation: CYP77A subfamily enzymes (specifically CYP77A19 and CYP77A20 in Solanaceae) catalyze the regio-selective hydroxylation at C10.

Pathway Visualization



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Caption: Enzymatic cascade for 10,16-DHHA synthesis in Solanum species. CYP77A is the critical determinant for C10-hydroxylation.

Extraction & Isolation Protocol

To recover 10,16-DHHA from tomato peels, the cutin polyester must be depolymerized. The following protocol ensures high yield (>90%) and preservation of the hydroxyl groups.

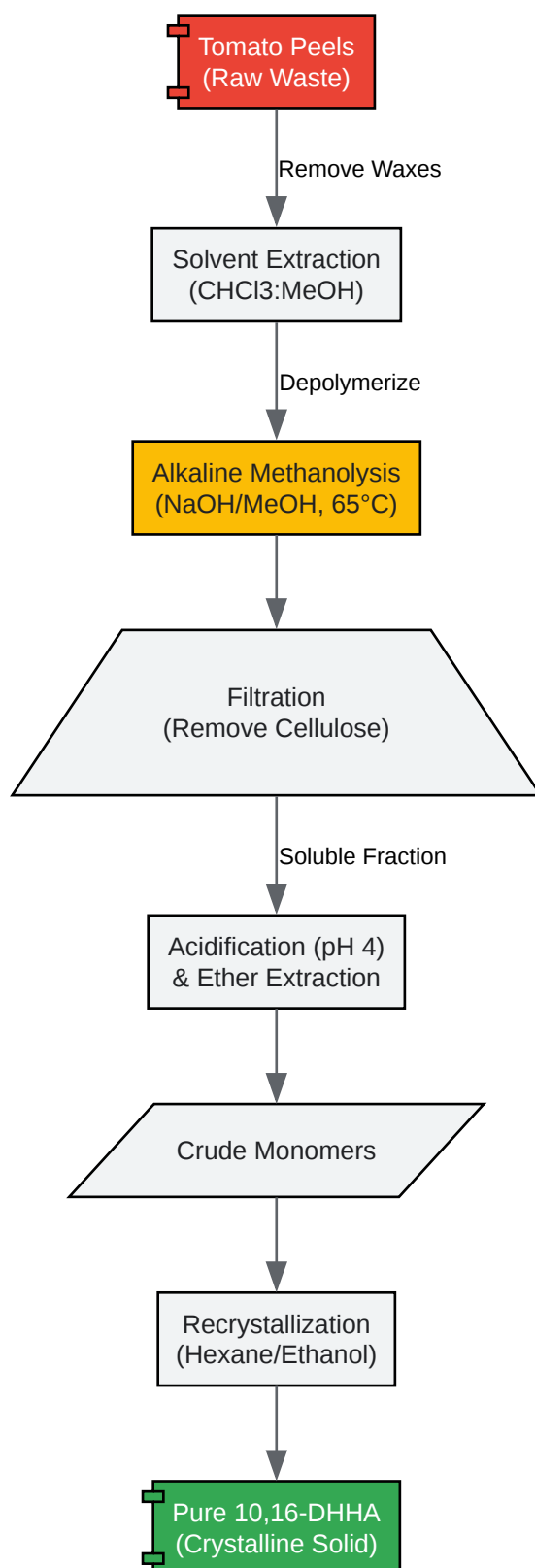
Protocol: Alkaline Hydrolysis (Methanolysis)

Objective: Cleave ester bonds without degrading the aliphatic chain.

- Pre-treatment (Dewaxing):
 - Wash tomato peels with water to remove sugars.
 - Reflux with Chloroform:Methanol (2:1 v/v) for 2 hours.
 - Rationale: Removes soluble waxes (alkanes, triterpenoids) that would contaminate the final fatty acid fraction.
- Depolymerization:
 - Suspend dewaxed peels in 1M NaOH in Methanol.
 - Reflux at 65°C for 3 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Transesterification converts the solid polymer into soluble methyl esters.
- Separation:
 - Filter to remove cellulose/pectin residues.
 - Acidify filtrate with HCl to pH 4–5.
 - Extract with Diethyl Ether or Ethyl Acetate.

- Purification:
 - Evaporate solvent to obtain crude monomer mixture.
 - Recrystallization: Dissolve in hot hexane/ethanol; 10,16-DHHA precipitates upon cooling due to its polarity (two -OH groups) relative to other fatty acids.

Extraction Workflow Diagram



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Caption: Step-by-step isolation of 10,16-DHHA from tomato agro-waste.[6]

Applications in Drug Development

While 10,16-DHHA is not a pharmacological ligand itself, it is a high-value "building block" for pharmaceutical engineering.

Biodegradable Drug Delivery Systems

Poly(10,16-DHHA) is a polyester synthesized via lipase-catalyzed polycondensation.^[7]

- Mechanism: The polymer degrades via surface erosion, releasing the drug payload at a constant rate.
- Advantages:
 - Non-toxic degradation products: Breaks down into the natural monomer (10,16-DHHA), which is metabolically inert in humans.
 - Functionalizable: The mid-chain hydroxyl (C10) remains free during linear polymerization (involving C1 and C16), offering a site to conjugate bioactive drugs (prodrugs).

Biomarkers

- Dietary Biomarker: Presence of 10,16-DHHA in human plasma/urine correlates specifically with the consumption of Solanaceous vegetables (tomatoes), useful for validating dietary compliance in clinical trials.

Comparison with Bioactive Lipids

It is crucial to distinguish 10,16-DHHA from 9-HODE (9-hydroxyoctadecadienoic acid).

- 9-HODE: Bioactive lipid, ligand for GPR132, pro-inflammatory.
- 10,16-DHHA: Structural lipid, inert, material precursor.

References

- Heredia, A. (2003). Biophysical and biochemical characteristics of cutin, a plant barrier biopolymer.^{[1][3][8][9]} *Biochimica et Biophysica Acta (BBA) - General Subjects*. [Link](#)

- Yeats, T. H., & Rose, J. K. (2013).[3] The formation and function of plant cuticles.[1][3][8][9] Plant Physiology.[10][11] [Link](#)
- Li-Beisson, Y., et al. (2009).[1] Nanoridges that characterize the surface morphology of flowers require the synthesis of cutin polyester. Proceedings of the National Academy of Sciences (PNAS). [Link](#)
- Benítez, J. J., et al. (2018). Isolation and chemical characterization of cutin from tomato peels. Journal of Agricultural and Food Chemistry. [Link](#)
- Grausem, B., et al. (2014). CYP77A19 and CYP77A20 characterized from Solanum tuberosum oxidize fatty acids in vitro and partially restore the wild phenotype in an Arabidopsis thaliana cutin mutant.[12] Plant Cell & Environment.[10][12] [Link](#)[12]
- Marc, M., et al. (2021). Bio-based polyesters from tomato cutin monomers: Synthesis and characterization. Polymer. [Link](#)

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Sources

- [1. Tomato GDSSL1 Is Required for Cutin Deposition in the Fruit Cuticle - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Bactericidal Activity of the Human Skin Fatty Acid cis-6-Hexadecanoic Acid on Staphylococcus aureus - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. digital.csic.es \[digital.csic.es\]](#)
- [4. Functional Characterization of CYP716 Family P450 Enzymes in Triterpenoid Biosynthesis in Tomato - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Frontiers | Functional Characterization of CYP716 Family P450 Enzymes in Triterpenoid Biosynthesis in Tomato \[frontiersin.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)

- [7. Aliphatic Diacidic Long-Chain C16 Polyesters from 10,16-Dihydroxyhexadecanoic Acid Obtained from Tomato Residual Wastes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. biorxiv.org \[biorxiv.org\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. Functional Characterization of CYP716 Family P450 Enzymes in Triterpenoid Biosynthesis in Tomato - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. CYP77A19 and CYP77A20 characterized from Solanum tuberosum oxidize fatty acids in vitro and partially restore the wild phenotype in an Arabidopsis thaliana cutin mutant - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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